

A Technical Guide to the Commercial Availability and Purity of Doxifluridine-d2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and purity of **Doxifluridine-d2** (5'-Deoxy-5-fluorouridine-d2), a deuterated analog of the antineoplastic agent Doxifluridine. This document is intended to assist researchers, scientists, and professionals in drug development in sourcing and utilizing this compound for their studies.

Commercial Availability

Doxifluridine-d2 is available from several specialized chemical suppliers that focus on providing isotopically labeled compounds and reference standards for research purposes. These companies typically synthesize **Doxifluridine-d2** for use as an internal standard in quantitative analyses such as mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.[1] Below is a summary of some commercial suppliers and the typical product specifications.

Table 1: Commercial Suppliers of **Doxifluridine-d2**



Supplier	Product Name	CAS Number	Molecular Formula	Notes
MedChemExpres s	Doxifluridine-d2	84258-25-3	C9H9D2FN2O5	For research use only. Offered as a stable isotope for use as a tracer or internal standard.[1]
Acanthus Research	5-DFUR-D2 (Doxifluridine- D2)	84258-25-3	C9H9D2FN2O5	Marketed as a stable isotope- labeled reference standard.[2]
ArtMolecule	5-DFUR-D2 (Doxifluridine- D2)	84258-25-3	C9H9D2FN2O5	Offered as a reference standard for quantification by mass spectrometry.[3]
Toronto Research Chemicals (TRC)	Not explicitly found, but specializes in isotopically labeled compounds and provides comprehensive analytical data.	-	-	TRC delivers products with a complete analytical package, including purity determination by NMR, HPLC, and MS.[4]

Purity and Characterization

The purity of **Doxifluridine-d2** is critical for its intended use as an internal standard and in other research applications. While a specific certificate of analysis for **Doxifluridine-d2** with quantitative purity data was not publicly available in the search results, the purity of the non-deuterated analog, Doxifluridine, from commercial suppliers is typically high. For instance,



Santa Cruz Biotechnology specifies a purity of ≥99% for Doxifluridine. It is reasonable to expect a similar or higher purity for the deuterated version, especially when sold as a reference standard.

The primary methods for determining the purity and confirming the identity of **Doxifluridine-d2** are High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS).

Table 2: Typical Purity Specifications and Analytical Methods

Analytical Method	Typical Specification	Purpose
HPLC	≥98%	Quantifies the purity of the compound by separating it from any impurities.
¹ H-NMR & ¹³ C-NMR	Conforms to structure	Confirms the chemical structure and isotopic labeling of the molecule.
Mass Spectrometry	Conforms to molecular weight	Confirms the molecular weight, including the mass increase from deuterium labeling.

Experimental Protocols

Detailed methodologies are essential for the accurate analysis of **Doxifluridine-d2**. Below are representative experimental protocols derived from the analysis of Doxifluridine and its derivatives.

High-Performance Liquid Chromatography (HPLC)

An HPLC method is crucial for assessing the purity of **Doxifluridine-d2**. The following is a general protocol based on methods developed for Doxifluridine and related compounds.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reverse-phase C18 column is commonly used.



- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., methanol or acetonitrile). The composition can be isocratic or a gradient.
- Detection: UV detection at a wavelength where Doxifluridine exhibits strong absorbance, typically around 260-270 nm.

Procedure:

- Prepare a standard solution of **Doxifluridine-d2** of known concentration in the mobile phase.
- Inject the solution into the HPLC system.
- Run the analysis and record the chromatogram.
- The purity is calculated based on the area of the main peak relative to the total area of all peaks.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the structure of **Doxifluridine-d2** and the position of the deuterium labels.

- Instrumentation: A high-field NMR spectrometer (e.g., 500 MHz).
- Solvent: A deuterated solvent in which the compound is soluble, such as deuterated dimethyl sulfoxide (DMSO-d₆).
- Experiments:
 - ¹H-NMR: To identify the protons in the molecule. The absence of signals at the deuterated positions confirms successful labeling.
 - ¹³C-NMR: To identify the carbon atoms in the molecule.
- Procedure:
 - Dissolve a small amount of **Doxifluridine-d2** in the chosen deuterated solvent.



- Acquire ¹H and ¹³C NMR spectra.
- Process the spectra and assign the signals to the corresponding atoms in the molecule.
 The chemical shifts are compared to those of non-deuterated Doxifluridine to confirm the structure.

Mass Spectrometry (MS)

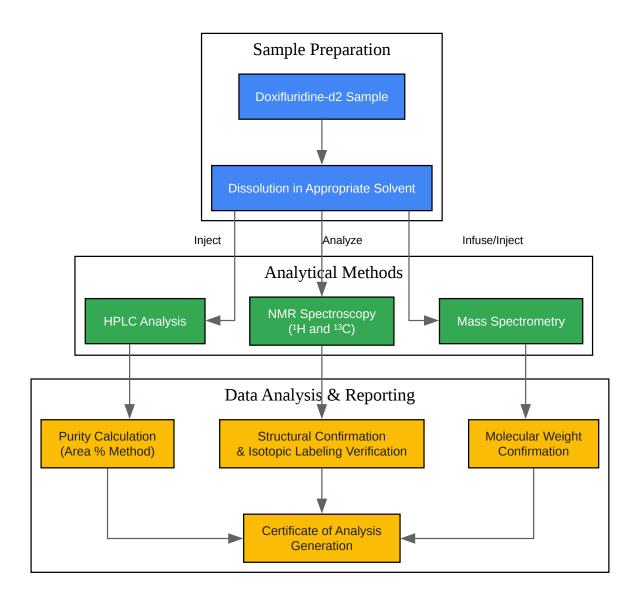
Mass spectrometry is used to confirm the molecular weight of Doxifluridine-d2.

- Instrumentation: A mass spectrometer, often coupled with an HPLC system (LC-MS).
- Ionization Source: Electrospray ionization (ESI) is commonly used for this type of molecule.
- Procedure:
 - Introduce the sample into the mass spectrometer.
 - Acquire the mass spectrum.
 - The spectrum should show a molecular ion peak corresponding to the mass of Doxifluridine-d2 (C₉H₉D₂FN₂O₅), which will be higher than that of the non-deuterated compound.

Workflow and Signaling Pathway Diagrams Experimental Workflow for Purity Assessment

The following diagram illustrates a typical workflow for the comprehensive purity assessment of a **Doxifluridine-d2** sample.





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Workflow for the purity assessment of **Doxifluridine-d2**.

Bioactivation Pathway of Doxifluridine

Doxifluridine is a prodrug that is converted in the body to the active anticancer agent 5-fluorouracil (5-FU). The following diagram illustrates this bioactivation pathway.





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